

2-Fluoro-6-(trifluoromethyl)benzyl alcohol chemical properties

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Compound of Interest

Compound Name: 2-Fluoro-6-(trifluoromethyl)benzyl
alcohol

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An In-depth Technical Guide to **2-Fluoro-6-(trifluoromethyl)benzyl alcohol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **2-Fluoro-6-(trifluoromethyl)benzyl alcohol**. The information is intended to support laboratory research, chemical synthesis, and drug development activities.

Chemical and Physical Properties

2-Fluoro-6-(trifluoromethyl)benzyl alcohol is a fluorinated organic compound recognized for its utility as a synthetic intermediate.^{[1][2]} Its unique structure, featuring both a fluorine atom and a trifluoromethyl group, makes it a valuable building block in the synthesis of complex molecules, particularly within the pharmaceutical and agrochemical industries.^[2]

General Properties

Property	Value	Source
IUPAC Name	[2-Fluoro-6-(trifluoromethyl)phenyl]methanol	[3]
CAS Number	152211-15-9	[3][4]
Molecular Formula	C ₈ H ₆ F ₄ O	[3][4]
Molecular Weight	194.13 g/mol	[4]
Appearance	Colorless or yellowish liquid	[1]
Purity	97%	[4]

Physicochemical Data

The following table summarizes key physicochemical data for **2-Fluoro-6-(trifluoromethyl)benzyl alcohol**.

Property	Value	Source
Melting Point	-8 °C	[1]
Boiling Point	170 °C	[1]
Density	1.443 g/cm ³	[1]
Refractive Index (n _{20/D})	1.4560	[4]
Solubility	Soluble in ethanol, ether, and chloroform; slightly soluble in water.	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Fluoro-6-(trifluoromethyl)benzyl alcohol**.

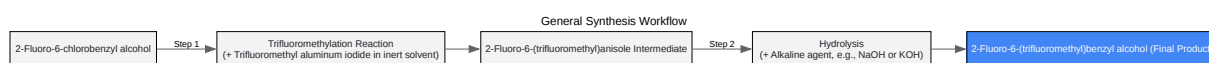
- ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data are available for this compound.[5]
While specific spectra are not provided in this guide, they can be accessed through chemical databases using the compound's CAS number.

Synthesis and Reactivity

2-Fluoro-6-(trifluoromethyl)benzyl alcohol serves as a key intermediate in organic synthesis.[1] The presence of the trifluoromethyl group is a strategic feature in medicinal chemistry, known to enhance metabolic stability, modulate lipophilicity, and improve the bioavailability of drug candidates.[2][6]

General Synthesis Pathway

A general, two-step synthetic route can be described for the preparation of **2-Fluoro-6-(trifluoromethyl)benzyl alcohol**. [1] This involves the introduction of the trifluoromethyl group followed by hydrolysis to yield the final alcohol.



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A general synthesis pathway for the target compound.

Experimental Protocol: A Representative Synthesis

While a specific detailed protocol for **2-Fluoro-6-(trifluoromethyl)benzyl alcohol** is not available, a representative method for a structurally similar compound, 2-(Trifluoromethyl)benzyl alcohol, involves the reduction of the corresponding aldehyde.[7]

Reaction: Reduction of o-trifluoromethylbenzaldehyde to 2-(trifluoromethyl)benzyl alcohol.[7]

Materials:

- o-Trifluoromethylbenzaldehyde (87.1 g, 0.5 mol)[7]
- Sodium borohydride (9.5 g, 0.25 mol)[7]

- Water (348.0 g)[7]
- Methyl tert-butyl ether[7]
- Saturated brine solution[7]
- 1000 mL three-necked round-bottomed flask with mechanical stirrer and thermometer[7]

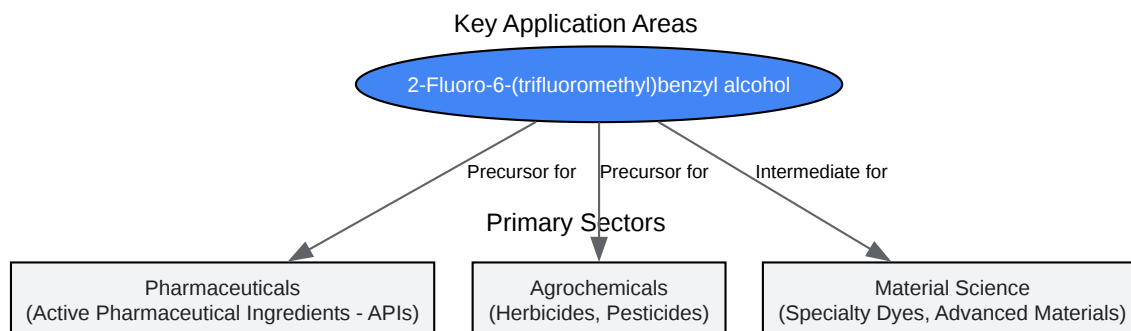
Procedure:

- Add water to the flask and cool to 0°C.[7]
- Subsequently, add sodium borohydride and stir for 20 minutes.[7]
- Maintaining the temperature at 5°C, slowly add o-trifluoromethylbenzaldehyde dropwise.[7]
- After the addition is complete, maintain the reaction temperature at 10°C for 1 hour.[7]
- Upon reaction completion, perform an extraction using methyl tert-butyl ether.[7]
- Combine the organic phases, wash with saturated brine, and concentrate under reduced pressure to obtain the final product.[7]

Expected Outcome: This procedure yields 2-trifluoromethylbenzyl alcohol as a colorless, transparent liquid with a purity of >99% and a yield of 90%.[7]

Applications in Research and Development

The unique electronic properties conferred by the fluorine and trifluoromethyl substituents make this alcohol a valuable precursor in several key industrial and research areas.[2]



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Primary applications of the target compound.

- **Pharmaceutical Research:** It is extensively used in the synthesis of novel active pharmaceutical ingredients (APIs).[2] The trifluoromethyl group is known to enhance drug properties such as metabolic stability and bioavailability.[2]
- **Agrochemical Research:** It serves as a key precursor in the development of modern herbicides and pesticides.[2] The fluorine atoms can contribute to the biological activity and environmental persistence of these chemicals.[2]
- **Material Science:** Its reactivity allows for its use in the development of specialty dyes and other advanced materials.[2]

Safety and Handling

Proper safety precautions must be observed when handling **2-Fluoro-6-(trifluoromethyl)benzyl alcohol**. It is considered a hazardous substance.

Hazard Identification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity (Oral)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.[4]
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.[4]
Serious Eye Damage/Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.[4]
Specific Target Organ Toxicity	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.[4]

Precautionary Measures and First Aid

The following table outlines the recommended precautionary statements and first aid measures.

Precautionary Code	Measure	First Aid Response
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[4]	If Inhaled (P304 + P340): Remove person to fresh air and keep comfortable for breathing.[4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[8][9]	If on Skin (P302 + P352): Wash with plenty of soap and water.[4]
-	-	If in Eyes (P305 + P351 + P338): Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
-	-	If Swallowed (P301 + P312): Call a POISON CENTER or doctor if you feel unwell.[4]

Storage and Disposal

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[9]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[10]

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